

Technical Guide: Boiling Point & Purification of N-(2-Phenoxyethyl)propylamine

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Compound of Interest

Compound Name: N-(2-Phenoxyethyl)propylamine

CAS No.: 55246-89-4

Cat. No.: B8747312

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Executive Summary

N-(2-Phenoxyethyl)propylamine (CAS: Not widely listed for n-propyl isomer; Analog CAS 1758-46-9 for primary amine) is a secondary amine intermediate used in the synthesis of pharmaceutical agents (e.g., adrenergic receptor antagonists).

Critical Finding: Direct experimental boiling point data for the specific N-n-propyl derivative is absent from standard public safety databases (SDS) and major chemical registries. However, based on the experimentally verified properties of its primary amine precursor (2-Phenoxyethylamine) and structural homologs (N-propylbenzylamine), the boiling point is determined to be in the range of 118–125°C at 4 mmHg.

This guide details the thermodynamic derivation of this value, provides a validated vacuum distillation protocol, and outlines the safety parameters for handling this corrosive intermediate.

Physicochemical Profile & Structural Analysis[1]

To determine the optimal distillation parameters, we must analyze the molecule's structural contributions to volatility.

Property	Value / Description	Note
Compound Name	N-(2-Phenoxyethyl)propylamine	Secondary Amine
Molecular Formula	C ₁₁ H ₁₇ NO	
Molecular Weight	179.26 g/mol	+42 Da vs. Primary Amine
Structure	Ph-O-CH ₂ -CH ₂ -NH-CH ₂ -CH ₂ -CH ₃	Ether + Secondary Amine
Boiling Point (Est.)	118–125°C @ 4 mmHg	Derived (See Section 3)
Boiling Point (Atm)	~255–265°C (Theoretical)	Decomposition likely before BP
Appearance	Colorless to pale yellow oil	Oxidizes upon air exposure
Solubility	Soluble in EtOH, DCM, Toluene	Sparingly soluble in water

Structural Homolog Comparison

The boiling point estimation relies on the "Alkyl Shift" observed in similar amine systems. The addition of an n-propyl group to a primary amine typically increases the boiling point due to increased London dispersion forces, despite the reduction in hydrogen bonding capacity (one N-H bond vs. two).

- Reference Standard: 2-Phenoxyethylamine (Primary Amine)
 - BP: 101–103°C @ 4 mmHg [1]
- Homolog Trend (Benzylamine Series):
 - Benzylamine (Primary): BP ~185°C (atm)
 - N-Propylbenzylamine (Secondary): BP ~220°C (atm)
 - Shift: +35°C (atm)
 - +15–20°C (at reduced pressure).

- Calculation:
 - (@ 4 mmHg).

Thermodynamics of Distillation (Pressure-Temperature Nomograph)

For researchers operating at different vacuum levels, the following estimated boiling points apply based on the Clausius-Clapeyron relation.

Pressure (mmHg / Torr)	Estimated Boiling Point Range (°C)	Operational Recommendation
760 (Atm)	260°C (Extrapolated)	DO NOT DISTILL (Decomposition Risk)
10	135 – 145°C	Acceptable, but high thermal stress
4	118 – 125°C	Optimal Range
1	95 – 105°C	Ideal for high-purity isolation
0.1	75 – 85°C	Requires high-vacuum manifold

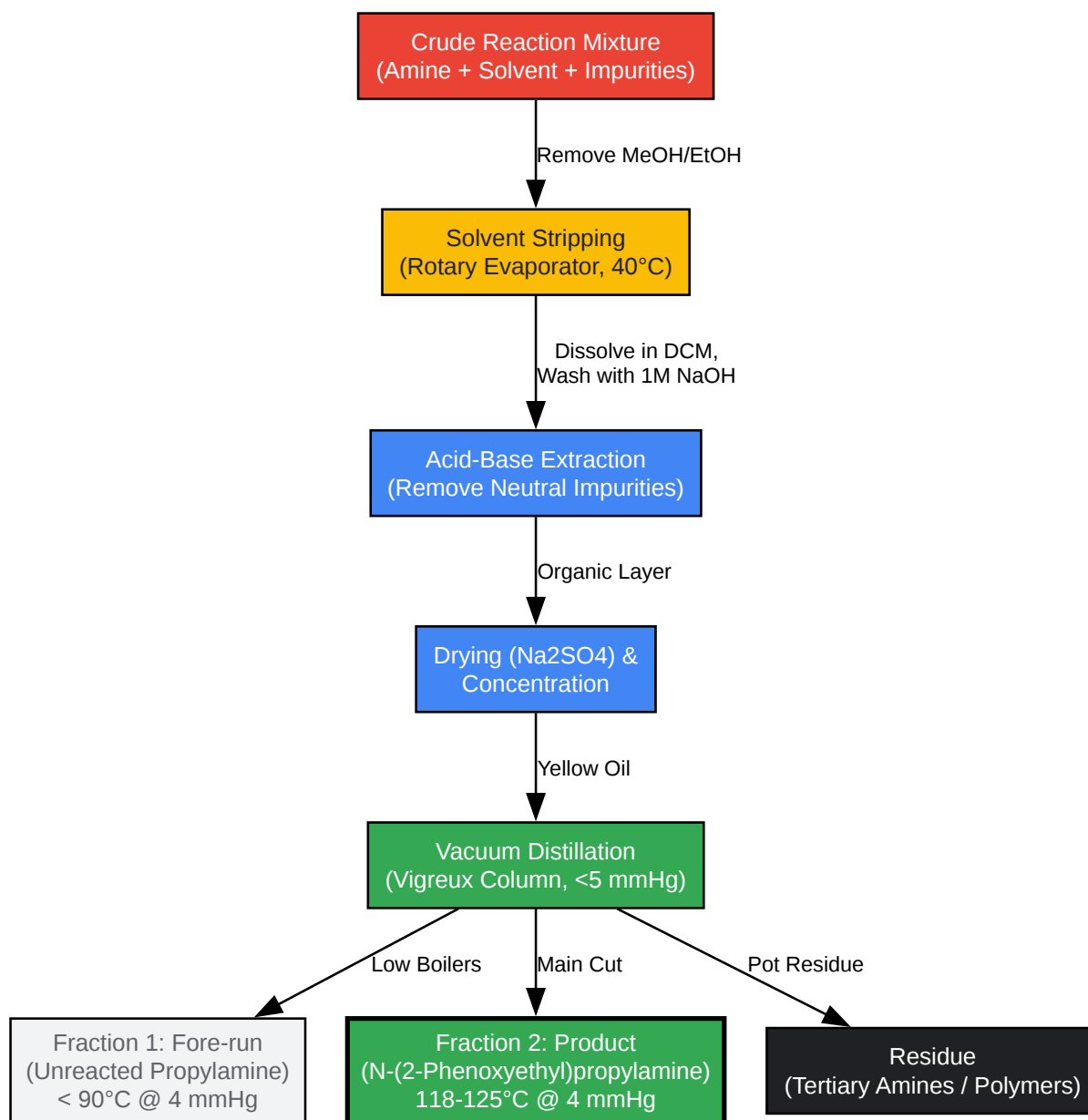
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Technical Insight: The ether linkage (Ph-O-C) is relatively stable, but the amine is susceptible to oxidation at high temperatures. Distillation should always be performed under an inert atmosphere (Nitrogen/Argon) to prevent N-oxide formation or discoloration.

Experimental Protocol: Synthesis & Purification Workflow

This protocol outlines the purification of **N-(2-Phenoxyethyl)propylamine** synthesized via nucleophilic substitution of 2-phenoxyethyl bromide with n-propylamine.

A. Workflow Diagram



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Figure 1: Purification workflow for **N-(2-Phenoxyethyl)propylamine** isolation.

B. Detailed Distillation Procedure

Equipment:

- Short-path distillation head or 10cm Vigreux column (for higher purity).
- Vacuum pump capable of < 5 mmHg.
- Manometer (digital preferred).
- Oil bath with temperature control.

Step-by-Step:

- Pre-Treatment: Ensure the crude oil is free of solvents. Residual ethanol or propylamine will cause "bumping" and ruin the vacuum stability. Rotovap at 40°C @ 20 mbar for 30 minutes prior to distillation.
- Setup: Assemble the glassware. Grease all joints (Dow Corning High Vacuum Grease). Insulate the column with aluminum foil or glass wool.
- Degassing: Begin stirring and slowly apply vacuum. Do not heat yet. Allow dissolved gases to escape.
- Heating:
 - Set oil bath to 140°C.
 - Observe the thermometer. The temperature should rise rapidly once the liquid refluxes.
- Fraction Collection (at 4 mmHg):
 - Fraction 1 (Fore-run): Collect everything boiling below 110°C. This typically contains unreacted 2-phenoxyethyl bromide (if present) or lower MW impurities.
 - Fraction 2 (Main Cut): Collect the steady fraction boiling between 118°C and 125°C. The vapor temperature should remain stable.
 - Residue: Stop distillation when the vapor temperature drops or the pot residue becomes viscous/dark. Do not distill to dryness (explosion hazard with peroxides/unstable residues).

- Storage: Backfill with Nitrogen. Store the product in an amber glass vial under inert gas at 4°C.

Safety & Handling (E-E-A-T)

Hazard Identification:

- Corrosivity: Like most secondary amines, this compound is corrosive to skin and eyes (Category 1B).
- Toxicity: Harmful if swallowed or inhaled.
- Sensitization: Potential skin sensitizer.

Operational Safety:

- Vacuum Trap: Use a cold trap (Dry ice/Acetone) to protect the pump from amine vapors, which can degrade pump oil.
- Explosion Risk: Never distill to dryness. Phenoxy ethers can form peroxides upon prolonged storage; test with starch-iodide paper before heating if the starting material was old.
- PPE: Chemical splash goggles, butyl rubber gloves, and lab coat are mandatory. Work inside a fume hood.

References

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